

Proper Disposal Procedures: 1-Methyl-D-Tryptophan Hydrochloride[1]

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Compound of Interest

Compound Name: *1-methyl-D-tryptophan
hydrochloride*

CAS No.: *2227145-87-9*

Cat. No.: *B11862714*

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Executive Summary & Critical Identity Verification

1-Methyl-D-tryptophan (also known as Indoximod or D-1MT) is a specific isomer used primarily as an IDO pathway inhibitor in immuno-oncology research.[1] Before proceeding, you must verify the exact chemical identity, as nomenclature confusion is common in tryptophan derivatives.

CRITICAL CHECK: N-Methyl vs. O-Methyl

Ensure you are handling 1-Methyl-D-tryptophan (Indole Nitrogen methylated) and NOTD-Tryptophan Methyl Ester (Carboxyl Oxygen methylated).[1] These compounds have different metabolic profiles and chemical stabilities.

Feature	1-Methyl-D-tryptophan HCl (Target)	D-Tryptophan Methyl Ester HCl (Common Confusion)
Structure	Methyl group on Indole Nitrogen	Methyl group on Carboxyl Oxygen
CAS (Free Base)	110117-83-4	14907-27-8 (HCl salt)
Primary Use	IDO Inhibitor (Immuno-oncology)	Peptide Synthesis Intermediate
Solubility	Soluble in DMSO, MeOH, Dilute Acid	Soluble in Water, Methanol

Chemical Safety Profile & Hazard Identification

Effective disposal begins with accurate hazard characterization. While specific toxicological data for the hydrochloride salt may be limited, we extrapolate from the free base (Indoximod) and general indole derivative protocols.

Physicochemical Properties

- Chemical Formula: $C_{12}H_{14}N_2O_2$ ^[2] · HCl
- Molecular Weight: 218.25 g/mol (Free Base) + 36.46 (HCl) ≈ 254.71 g/mol
- Physical State: Crystalline solid (Off-white to light brown)^[1]
- Solubility: High solubility in water (due to HCl salt form), DMSO, and Methanol.

GHS Hazard Classification

Treat as a Hazardous Substance until fully characterized.

- Signal Word: WARNING
- Hazard Statements:
 - H315: Causes skin irritation.^[3]

- H319: Causes serious eye irritation.[3][4]
- H335: May cause respiratory irritation.[3]
- Combustibility: As an organic solid, fine dusts may form explosive mixtures in air.

Pre-Disposal Assessment & Segregation

Do not mix this compound indiscriminately with general waste. The indole moiety is electron-rich and can react vigorously with strong oxidizers.[1]

Segregation Logic

- Oxidizer Separation: Keep strictly separate from strong oxidizing agents (e.g., nitric acid, perchlorates) to prevent exothermic decomposition.
- pH Sensitivity: The hydrochloride salt is acidic. Avoid mixing with strong bases (e.g., sodium hydroxide) in concentrated forms, as this will convert the salt back to the free base, potentially causing precipitation and clogging of liquid waste lines.
- Stream Classification:
 - Solid Waste: Classify as "Hazardous Solid Waste - Toxic/Irritant."
 - Liquid Waste: Segregate into "Aqueous Acidic" or "Organic Solvent" streams depending on the solvent used.

Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Pure Substance or Spills)

Use this protocol for expired powder, contaminated weighing boats, or spill cleanup materials.

- Containment: Place the solid material in a chemically resistant container (HDPE or Glass). Double-bagging in heavy-duty polyethylene bags is acceptable for dry solids.[1]
- Labeling: Affix a hazardous waste label immediately.
 - Constituents: "**1-Methyl-D-tryptophan Hydrochloride**, Solid." [1]

- Hazards: Check "Irritant" and "Toxic."
- Deactivation (Optional for Trace Amounts): For small trace residues on glassware, rinse with 5% acetic acid followed by water. Collect rinsate as liquid waste.
- Final Disposal: Transfer to the facility's hazardous waste storage area for High-Temperature Incineration.
 - Note: Incineration with an afterburner and scrubber is required to manage nitrogen oxides (NO_x) and hydrogen chloride (HCl) emissions.

Protocol B: Solution Waste (Experimental Byproducts)

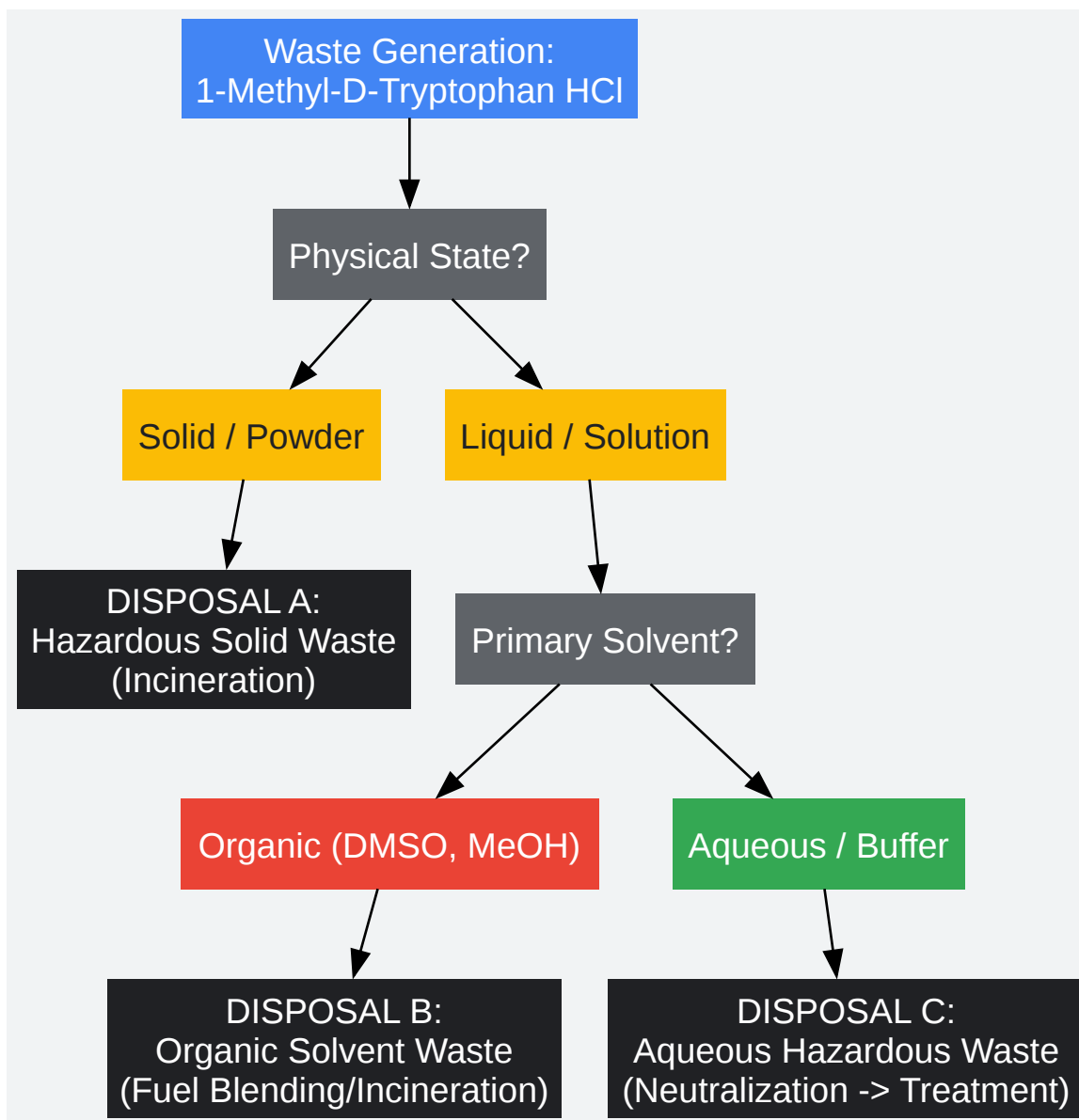
Use this protocol for reaction mixtures, cell culture media, or stock solutions.

- Solvent Identification:
 - If in DMSO/Methanol: Dispose of in the Halogenated Organic Solvent stream (due to the HCl component, though often acceptable in Non-Halogenated if concentration is low—consult local EHS).
 - If in Aqueous Buffer: Dispose of in the Aqueous Hazardous Waste stream.
- Neutralization (If necessary): If the solution is highly acidic due to the HCl salt, neutralize to pH 6–8 using a dilute bicarbonate solution before adding to a general aqueous waste drum to prevent drum corrosion.
- Precipitation Check: If neutralizing, watch for precipitation of the free base (1-Methyl-D-tryptophan).^[1] If precipitate forms, filter the solid and dispose of it via Protocol A (Solid Waste).

Visualized Workflows

Figure 1: Waste Stream Decision Tree

This logic gate ensures the compound enters the correct disposal channel, minimizing cross-reactivity risks.

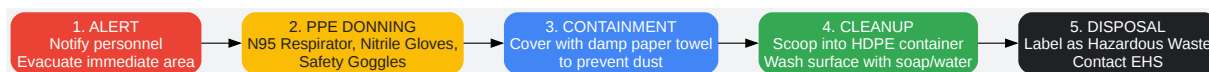


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Caption: Decision matrix for segregating 1-Methyl-D-tryptophan HCl waste based on physical state and solvent carrier.

Figure 2: Emergency Spill Response Workflow

Immediate actions to take in the event of a powder spill outside of containment.



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Caption: Step-by-step emergency response protocol for dry powder spills to minimize inhalation exposure.

Regulatory Compliance & Documentation Record Keeping

Maintain a Chemical Inventory Log that tracks:

- Usage Rate: Date and mass of 1-Methyl-D-tryptophan HCl used.
- Waste Generation: Volume of waste produced and the specific container ID it was placed in.
- Destruction Certificate: Upon pickup, ensure the licensed waste contractor provides a manifest confirming incineration.

Regulatory Frameworks

- USA (EPA/RCRA): While not listed as a P-list or U-list acute hazardous waste, it must be characterized by the generator.[1] Due to its pharmacological activity (IDO inhibition), it is Best Practice to manage it as RCRA Hazardous Waste rather than general refuse.
- EU (EWC): Classify under 16 05 06* (laboratory chemicals, consisting of or containing hazardous substances, including mixtures of laboratory chemicals).

References

- PubChem. (2023). 1-Methyltryptophan Compound Summary (CID 405012).[1][2] National Library of Medicine. Retrieved from [\[Link\]](#)[1]
- U.S. Environmental Protection Agency (EPA). (2023). Management of Pharmaceutical Hazardous Waste. Retrieved from [\[Link\]](#)[1]

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